

2-(3-Iodophenoxy)pyridine proper disposal procedures

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Compound of Interest

Compound Name: 2-(3-Iodophenoxy)pyridine

Cat. No.: B8563362

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The following guide details the proper disposal procedures for **2-(3-Iodophenoxy)pyridine**, a halogenated heterocyclic ether often used as an intermediate in medicinal chemistry (e.g., in the synthesis of non-nucleoside reverse transcriptase inhibitors).

Safety Notice: This compound is a halogenated organic substance. It must never be disposed of down the drain. Strict adherence to "Halogenated Waste" protocols is required to prevent the formation of toxic byproducts (such as dioxins) during downstream incineration.

Chemical Profile & Hazard Identification

Before disposal, verify the identity and physical state of your specific lot, as synthetic intermediates can vary in form (solid vs. viscous oil) depending on purity.

Property	Description
Chemical Name	2-(3-Iodophenoxy)pyridine
Chemical Class	Halogenated Heterocyclic Ether / Aryl Pyridinyl Ether
Molecular Formula	C ₁₁ H ₈ INO
Hazards (GHS)	Warning: Causes skin irritation (H315), Serious eye irritation (H319), May cause respiratory irritation (H335).[1] Environmental: Toxic to aquatic life with long-lasting effects (H411).
Waste Category	Halogenated Organic Waste (Contains Iodine)
Incompatibilities	Strong Oxidizing Agents, Strong Acids (Pyridine ring is basic).

Pre-Disposal Segregation Strategy

Proper segregation is the single most critical step. Mixing this compound with incompatible streams can cause dangerous reactions or regulatory fines.

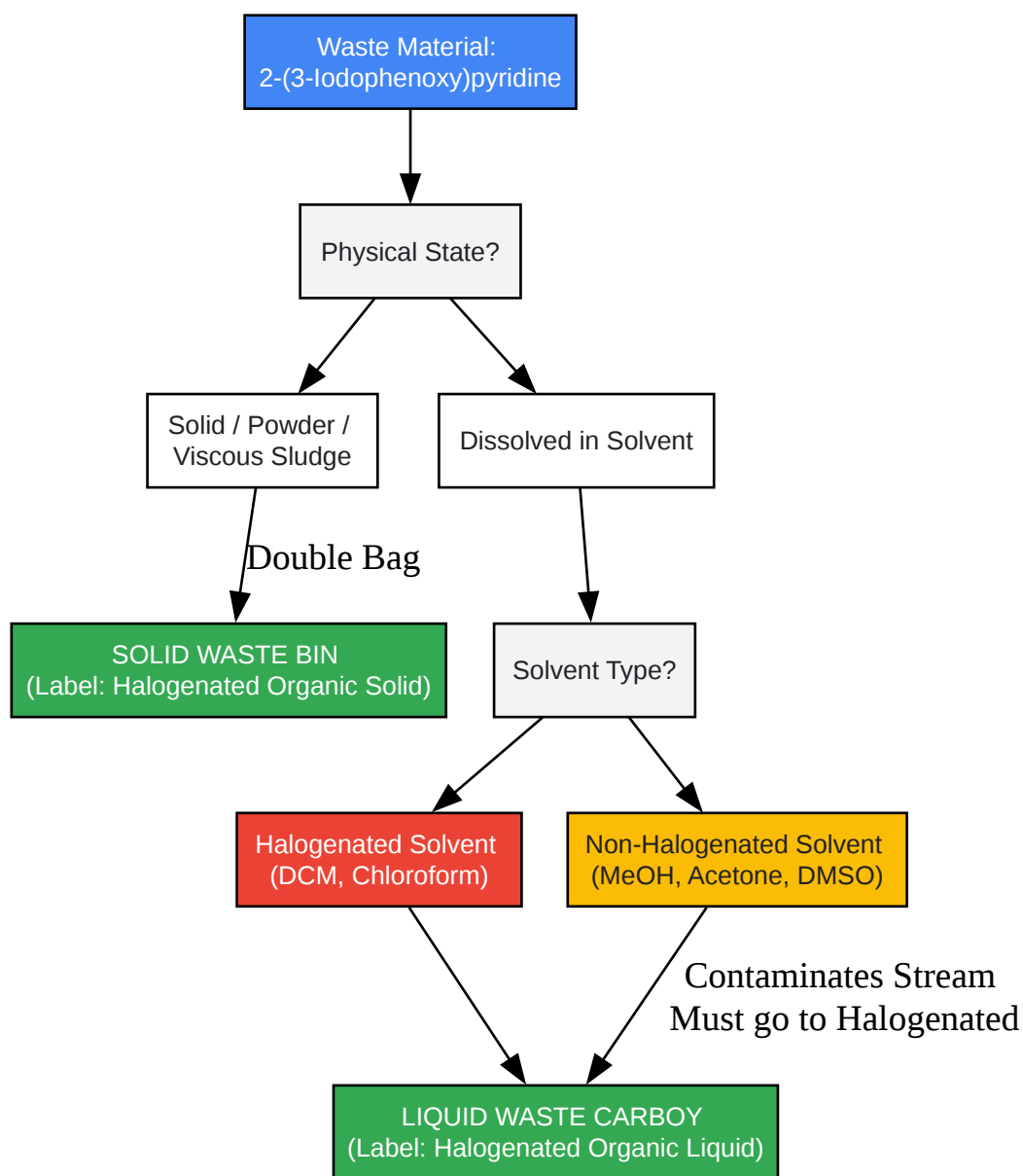
The "Halogenated Rule"

Because this molecule contains Iodine, it classifies the entire waste container as Halogenated Waste, regardless of the solvent used.

- DO NOT mix with "Non-Halogenated" solvents (e.g., Acetone, Methanol) unless that specific container is destined for the Halogenated stream.
- DO NOT mix with Aqueous Acid waste (risk of exothermic salt formation).

Decision Logic: Waste Stream Selection

Use the following workflow to determine the correct waste container.



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Figure 1: Waste segregation logic tree ensuring all iodine-containing waste is routed to the Halogenated stream.

Detailed Disposal Protocols

Protocol A: Routine Laboratory Waste (Solids & Vials)

Applicability: Expired pure substance, contaminated weighing boats, pipette tips, or reaction sludge.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar or a dedicated solid waste bucket.
- Primary Containment: Place the substance inside a clear polyethylene bag or the original glass vial. Do not dump loose powder directly into a large drum.
- Labeling:
 - Must Read: "Hazardous Waste - Solid - Halogenated."
 - Constituents: List "**2-(3-Iodophenoxy)pyridine**" explicitly.
 - Hazard Checkbox: Mark "Toxic" and "Irritant."
- Storage: Keep the container closed and in a secondary containment tray until pickup.

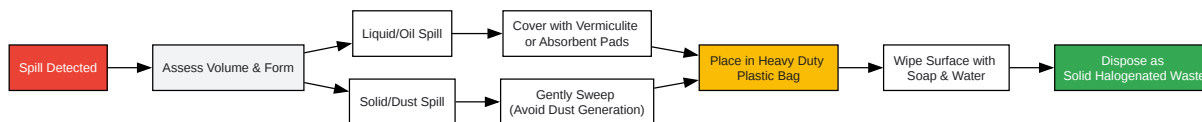
Protocol B: Liquid Reaction Mixtures

Applicability: Mother liquors or reaction mixtures containing the compound.[\[2\]](#)

- Compatibility Check: Ensure the solution pH is between 5 and 9. If the reaction was acidic, neutralize carefully with Sodium Bicarbonate before adding to the organic waste container to prevent polymerization or heat generation.
- Container: Use a standard safety carboy (HDPE or Glass).
 - Note: Avoid metal containers if the solution is acidic or corrosive.
- Transfer: Use a funnel with a spill tray. Do not overfill (leave 10% headspace).
- Tagging: The tag must state "Halogenated Solvents & Organics". Even if the solvent is 99% Ethanol, the presence of the Iodo-pyridine requires the entire volume to be treated as halogenated waste for incineration purposes.

Emergency Procedures: Spill Cleanup

Immediate Action: Evacuate the immediate area if dust is generated. Don PPE (Nitrile gloves, lab coat, safety goggles).



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Figure 2: Step-by-step spill response workflow.

Cleanup Steps:

- Isolate: Mark the area.
- Absorb/Sweep:
 - Liquids: Cover with vermiculite, sand, or commercial organic spill pads.
 - Solids: Do not dry sweep if fine dust is present (inhalation risk). Use a wet paper towel or scoop gently.
- Decontaminate: Wipe the surface with a detergent solution (pyridine derivatives can be oily and stick to surfaces).
- Dispose: Place all cleanup materials (pads, gloves, wipes) into the Solid Halogenated Waste bin.

Regulatory & Environmental Compliance

- EPA Classification (USA): This compound is likely a "P-listed" or "U-listed" equivalent waste depending on the specific synthesis context, but universally falls under 40 CFR 261.31 (Halogenated Organic Waste).
- Incineration Requirement: The presence of Iodine requires the waste to be sent to a facility with specific scrubbers to capture acid gases (HI) and prevent iodine release.

- Drain Ban: Under no circumstances should this be poured down the sink. Pyridine derivatives are toxic to microorganisms in water treatment plants.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 62894257, 3-[(2-Iodophenoxy)methyl]pyridine-2-carbonitrile. Retrieved from [[Link](#)] (Structurally similar reference).
- U.S. Environmental Protection Agency (EPA). Hazardous Waste Management System: Identification and Listing of Hazardous Waste (40 CFR Part 261). Retrieved from [[Link](#)].

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Sources

- 1. 2-Cyclopropylmethoxy-3-iodopyridine, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. apps.dtic.mil [apps.dtic.mil]
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